

# Technical Guide: 4-Amino-3-(trifluoromethoxy)benzonitrile (CAS Number 175278-23-6)

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## Compound of Interest

Compound Name:	4-Amino-3-(trifluoromethoxy)benzonitrile
Cat. No.:	B067731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **4-Amino-3-(trifluoromethoxy)benzonitrile**, a fluorinated aromatic amine of interest in chemical synthesis and potentially in drug discovery. While this compound is available commercially, detailed public-domain information regarding its synthesis, specific biological applications, and experimental protocols is limited. This guide presents the confirmed physicochemical properties and safety information, and offers a speculative perspective on its potential utility based on related compounds.

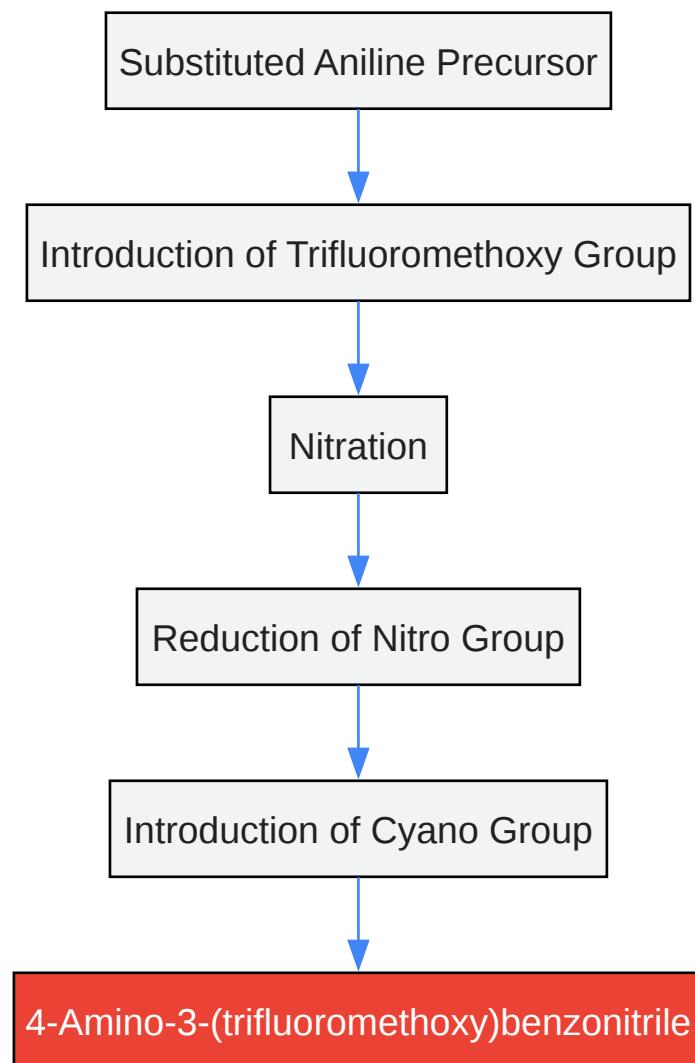
## Physicochemical Properties

The fundamental physicochemical properties of **4-Amino-3-(trifluoromethoxy)benzonitrile** are summarized in the table below.

Property	Value	Citations
CAS Number	175278-23-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	202.14 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Solid	<a href="#">[3]</a>
Melting Point	71-73 °C	<a href="#">[5]</a>
InChI Key	QNJPSPMLILRHZOW- UHFFFAOYSA-N	<a href="#">[6]</a>
SMILES	C1=CC(=C(C=C1C#N)OC(F)(F)F)N	<a href="#">[6]</a>

## Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols for **4-Amino-3-(trifluoromethoxy)benzonitrile** are not readily available in the public domain. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A hypothetical workflow for its synthesis is presented below. It is important to note that this represents a general approach and has not been experimentally validated for this specific compound.



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Caption: Hypothetical synthetic workflow for **4-Amino-3-(trifluoromethoxy)benzonitrile**.

## Potential Applications in Research and Drug Development

While no specific biological activities or drug development applications have been documented for **4-Amino-3-(trifluoromethoxy)benzonitrile**, the structural motifs present in the molecule are found in compounds with known pharmacological relevance. The trifluoromethoxy group is a key feature in many modern pharmaceuticals, often used to enhance metabolic stability, lipophilicity, and binding affinity.

It is important to note that the closely related compound, 4-Amino-3-(trifluoromethyl)benzonitrile, serves as a key intermediate in the synthesis of various pharmaceuticals, including those targeting neurological disorders and certain cancers.<sup>[7][8]</sup> It is also utilized in the development of agrochemicals.<sup>[7][8]</sup> Given the structural similarities, it is plausible that **4-Amino-3-(trifluoromethoxy)benzonitrile** could be explored as a building block in the synthesis of novel bioactive molecules. The nitrile group can serve as a versatile synthetic handle for the creation of more complex chemical entities.<sup>[9]</sup>

## Experimental Protocols

No detailed experimental protocols for assays or other scientific investigations using **4-Amino-3-(trifluoromethoxy)benzonitrile** have been found in the public domain. Researchers interested in evaluating the biological activity of this compound would need to develop their own protocols based on the intended application.

## Safety and Handling

The available safety data for **4-Amino-3-(trifluoromethoxy)benzonitrile** indicates that it should be handled with care in a laboratory setting.<sup>[3]</sup>

Hazard Summary:

Hazard Class	Description	Citations
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.	<a href="#">[3]</a>
Irritation	Causes skin, eye, and respiratory tract irritation.	<a href="#">[3]</a>

Handling Recommendations:

- Use in a well-ventilated area or a chemical fume hood.<sup>[3]</sup>
- Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.<sup>[3]</sup>

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Store in a tightly closed container in a cool, dry place.[3]

For detailed safety information, it is recommended to consult the full Safety Data Sheet (SDS) from the supplier.[1][2]

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- To cite this document: BenchChem. [Technical Guide: 4-Amino-3-(trifluoromethoxy)benzonitrile (CAS Number 175278-23-6)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b067731#4-amino-3-trifluoromethoxy-benzonitrile-cas-number-175278-23-6>]

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